

# Pelecopan stability problems in storage

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## Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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## Pelecopan Storage Specifications

Form	Temperature	Solvent	Shelf Life	Key Considerations
Powder	-20°C	---	~3 years [1]	Keep desiccated; protect from light and moisture.
Solution	4°C	DMSO	~2 weeks [1]	Short-term storage only; prone to freeze-thaw degradation.
Solution	-80°C	DMSO	~6 months [1]	Recommended for long-term storage of stock solutions.

## Experimental Handling & Solubility Protocols

For consistent experimental results, proper preparation and handling of **Pelecopan** solutions are critical.

- **Solubility Data:** **Pelecopan** is soluble in **DMSO** (~100 mg/mL or ~246 mM) [1]. For *in vivo* formulations, it can be further diluted in saline solutions containing co-solvents like **PEG300** and **Tween80** [1].
- **Sample Preparation Protocol:**
  - **Weighing:** Allow the powder vial to warm to room temperature before opening to prevent moisture condensation. Perform a quick and accurate weighing.

- **Dissolution:** Add the required amount of pure DMSO to prepare a concentrated stock solution (e.g., 25 mg/mL).
- **Aliquoting:** Immediately after the powder is fully dissolved, aliquot the stock solution into single-use vials.
- **Storage:** Freeze the aliquots at **-80°C** to maintain stability and avoid repeated freeze-thaw cycles [1].

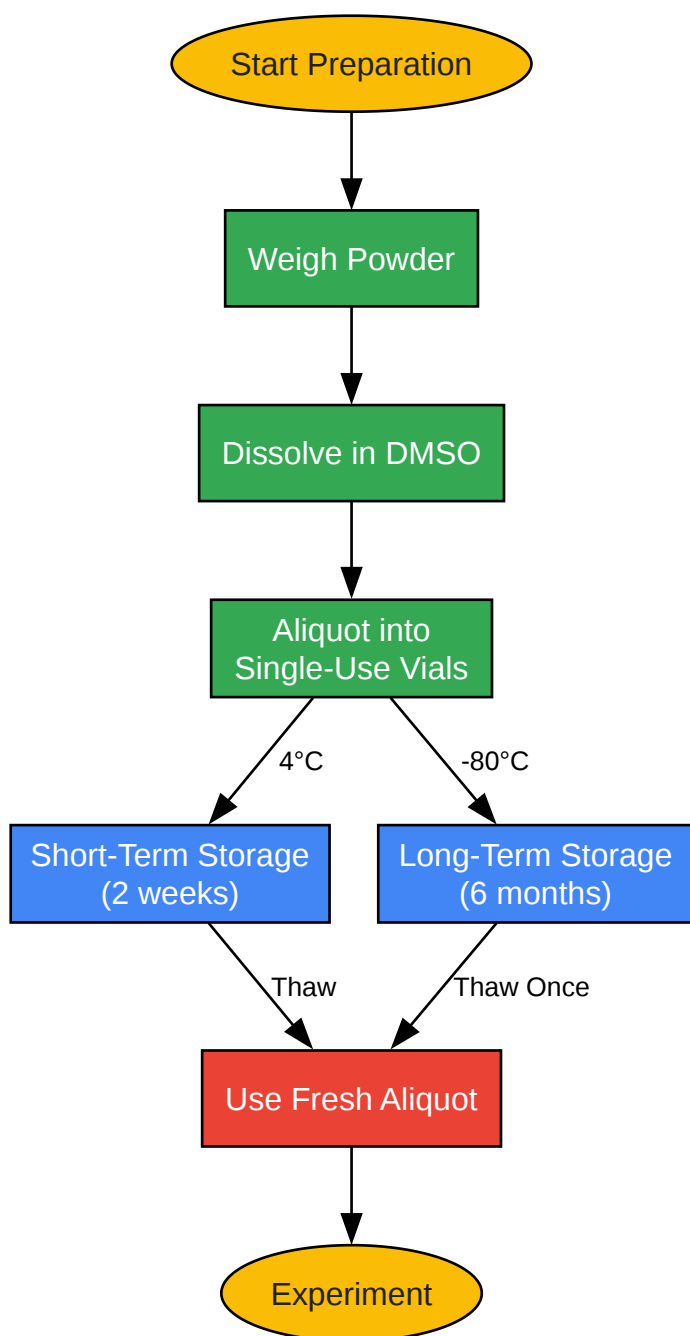
## Frequently Asked Questions

**What is the chemical stability of Pelecopan in aqueous buffer?** **Pelecopan** is typically supplied and stored in DMSO for stability. Its stability in aqueous buffers for biological assays should be validated empirically, as the degradation rate can be influenced by pH, temperature, and buffer composition. It is recommended to prepare fresh working solutions from DMSO stock for each experiment.

**I suspect my Pelecopan sample has degraded. How can I confirm this?** Techniques like **High-Performance Liquid Chromatography (HPLC)** can compare your sample with a fresh reference standard to detect changes in purity and the appearance of degradation peaks. Additionally, a loss of inhibitory activity in a baseline bioassay would strongly indicate compound degradation.

## Experimental Workflow for Stock Solution Preparation

The diagram below outlines the key steps for preparing and storing **Pelecopan** stock solutions to maximize stability.



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## References

1. | CAS#: 2378380-49-3 | inhibitor of complement factor... Pelecopan [invivochem.com]

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